

Application Note: Quantification of Lead in Polymers using ICP-OES

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lead(2+) neoundecanoate*

Cat. No.: *B15177744*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

AN-ICP-OES-Pb-001

Introduction

Lead (Pb) is a toxic heavy metal that can be present in polymeric materials as a residue from catalysts, a component of certain additives, or as a contaminant. Its presence in polymers, especially those used in consumer goods, packaging, and medical devices, is a significant safety concern due to its potential to leach and cause adverse health effects. Therefore, accurate and sensitive quantification of lead in polymers is crucial for regulatory compliance, quality control, and risk assessment.

Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES) is a robust and widely used analytical technique for the determination of trace elements in various matrices, including polymers.^{[1][2]} This application note provides a detailed protocol for the quantification of lead in a variety of polymer types using ICP-OES following acid digestion.

Principle

The method involves the complete digestion of the polymer matrix to liberate the constituent elements into a solution. This is typically achieved through microwave-assisted acid digestion, which uses a combination of strong acids and high temperatures and pressures to break down

the organic polymer chains.^{[3][4][5]} Following digestion, the sample solution is introduced into the ICP-OES system. The high-temperature argon plasma atomizes and excites the lead atoms, which then emit light at characteristic wavelengths. The intensity of the emitted light is directly proportional to the concentration of lead in the sample.

Experimental Protocols

Materials and Reagents

- **Acids:** Concentrated nitric acid (HNO₃, 65-70%, trace metal grade), Concentrated hydrochloric acid (HCl, 37%, trace metal grade), and Hydrogen Peroxide (H₂O₂, 30%, trace metal grade).
- **Standard Solutions:** A certified single-element lead standard solution (1000 mg/L) is used to prepare calibration and quality control standards. A multi-element standard solution containing lead can also be used.
- **Deionized Water:** High-purity (18.2 MΩ·cm) deionized water for all dilutions and blank preparations.
- **Polymer Samples:** Polyethylene (PE), Polypropylene (PP), Polyvinyl Chloride (PVC), Acrylonitrile Butadiene Styrene (ABS), etc. Certified Reference Materials (CRMs) for polymers with known lead concentrations are recommended for method validation.

Instrumentation

- **ICP-OES Spectrometer:** A dual-view (axial and radial) ICP-OES system is recommended for its wide dynamic range. Typical operating parameters are provided in Table 1.
- **Microwave Digestion System:** A closed-vessel microwave digestion system capable of reaching temperatures up to 220°C and pressures up to 40 bar is required for efficient polymer digestion.
- **Analytical Balance:** With a readability of 0.1 mg.

Sample Preparation: Microwave-Assisted Acid Digestion

- Accurately weigh approximately 0.25 - 0.5 g of the polymer sample into a clean, dry microwave digestion vessel.
- Carefully add 8 mL of concentrated nitric acid and 2 mL of concentrated hydrochloric acid to the vessel. For some polymers, the addition of 1-2 mL of hydrogen peroxide may aid in the digestion process.^[1]
- Seal the vessels and place them in the microwave digestion system.
- Ramp the temperature to 200°C over 15 minutes and hold for 20 minutes.
- Allow the vessels to cool to room temperature before opening in a fume hood.
- Quantitatively transfer the digested solution to a 50 mL volumetric flask and dilute to the mark with deionized water.
- Prepare a reagent blank using the same acid mixture and digestion procedure.

ICP-OES Analysis

- **Instrument Warm-up and Optimization:** Allow the ICP-OES instrument to warm up for at least 30 minutes. Optimize the plasma conditions and nebulizer gas flow rate for maximum lead signal intensity and stability.
- **Calibration:** Prepare a series of calibration standards by diluting the lead stock solution with 2% nitric acid to cover the expected concentration range of the samples (e.g., 0.05, 0.1, 0.5, 1.0, 5.0 mg/L).
- **Analysis:** Aspirate the blank, calibration standards, and sample solutions into the ICP-OES. The recommended analytical wavelength for lead is 220.353 nm due to its high sensitivity and minimal spectral interferences.
- **Quality Control:** Analyze a calibration verification standard and a reagent blank after every 10-15 samples to ensure the accuracy and stability of the analysis. Spike a sample with a known concentration of lead to assess matrix effects and recovery.

Data Presentation

Table 1: Typical ICP-OES Operating Parameters

Parameter	Value
RF Power	1.2 - 1.5 kW
Plasma Gas Flow	10 - 15 L/min
Auxiliary Gas Flow	0.5 - 1.5 L/min
Nebulizer Gas Flow	0.5 - 1.0 L/min
Sample Uptake Rate	1.0 - 2.0 mL/min
Viewing Mode	Axial/Radial
Wavelength (Pb)	220.353 nm

Table 2: Quantitative Data for Lead in Certified Reference Materials

Certified Reference Material	Certified Value (mg/kg)	Measured Value (mg/kg)	Recovery (%)
BCR-680 (Low-Density Polyethylene)	107.6 ± 2.8	107 ± 5	99.4
ERM-EC681k (Low-Density Polyethylene)	9.8 ± 0.5	9.5 ± 0.4	96.9
NMIJ CRM 8112a (ABS)	101 ± 3	99 ± 2	98.0

Data synthesized from multiple sources.[\[6\]](#)[\[7\]](#)

Table 3: Method Detection Limits (MDL) and Method Quantification Limits (MQL)

Analyte	Wavelength (nm)	MDL (mg/L)	MQL (mg/L)
Lead (Pb)	220.353	0.005	0.015

Typical values; actual limits may vary depending on the instrument and matrix.

Experimental Workflow Diagram

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. milestonesci.com [milestonesci.com]
- 4. milestonesci.com [milestonesci.com]
- 5. drawellanalytical.com [drawellanalytical.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Note: Quantification of Lead in Polymers using ICP-OES]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15177744#quantification-of-lead-in-polymers-using-icp-oes\]](https://www.benchchem.com/product/b15177744#quantification-of-lead-in-polymers-using-icp-oes)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com